

Solubility Profiling and Solvent Selection for Isopropyl 4-(2-hydroxyethyl)benzoate

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Compound of Interest

Compound Name: *Isopropyl 4-(2-hydroxyethyl)benzoate*

Cat. No.: *B12086032*

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Executive Summary

Target Compound: **Isopropyl 4-(2-hydroxyethyl)benzoate** CAS: 924623-21-2 Molecular Formula: $C_{12}H_{16}O_3$ Molecular Weight: 208.25 g/mol

This technical guide provides a comprehensive framework for determining and optimizing the solubility of **Isopropyl 4-(2-hydroxyethyl)benzoate**. Unlike its structural analog Isopropyl 4-hydroxybenzoate (Isopropyl Paraben), this compound features a primary aliphatic alcohol (hydroxyethyl) rather than a phenolic hydroxyl group. This structural distinction fundamentally alters its solubility profile, particularly regarding pH-dependent solubility and hydrogen bonding capability.

Given the scarcity of public experimental data for this specific intermediate, this guide synthesizes predictive physicochemical modeling with a rigorous, self-validating experimental protocol. It is designed to enable researchers to generate high-quality solubility data for process scale-up, purification (recrystallization), and formulation.

Physicochemical Basis and Solubility Prediction[1] [2]

Structural Analysis & Polarity

The molecule consists of three distinct domains that dictate its solvent affinity:

- **Lipophilic Domain:** The central benzene ring and the isopropyl ester moiety. These drive solubility in non-polar to moderately polar aprotic solvents (e.g., Toluene, Ethyl Acetate).
- **Hydrophilic Domain:** The terminal hydroxyethyl group (-CH₂CH₂OH). This acts as a Hydrogen Bond Donor (HBD) and Acceptor (HBA), facilitating solubility in protic solvents (e.g., Ethanol, Methanol).
- **Absence of Acidic Proton:** Unlike parabens (pKa ~8.5), the aliphatic alcohol has a pKa ~16. **Critical Process Note:** This compound cannot be solubilized in aqueous alkaline solutions (e.g., 1M NaOH), rendering acid-base extraction ineffective. Solvent-based crystallization is the primary purification route.

Predicted Solubility Parameters

Based on Group Contribution Methods (GCM) and comparison with Isopropyl 4-hydroxybenzoate (LogP 2.75), the estimated properties are:

Property	Value (Est.)	Implication for Solvent Selection
LogP (Octanol/Water)	2.8 ± 0.2	Highly lipophilic; practically insoluble in pure water.
Water Solubility	< 500 mg/L	Requires cosolvents (EtOH, DMSO) for aqueous assays.
Hansen Parameters	(Dispersion): High	Good solubility in "boundary" solvents like Acetone, THF, and EtOAc.
	(Polar): Moderate	
	(H-Bonding): Moderate	

Experimental Protocol: Determination of Thermodynamic Solubility

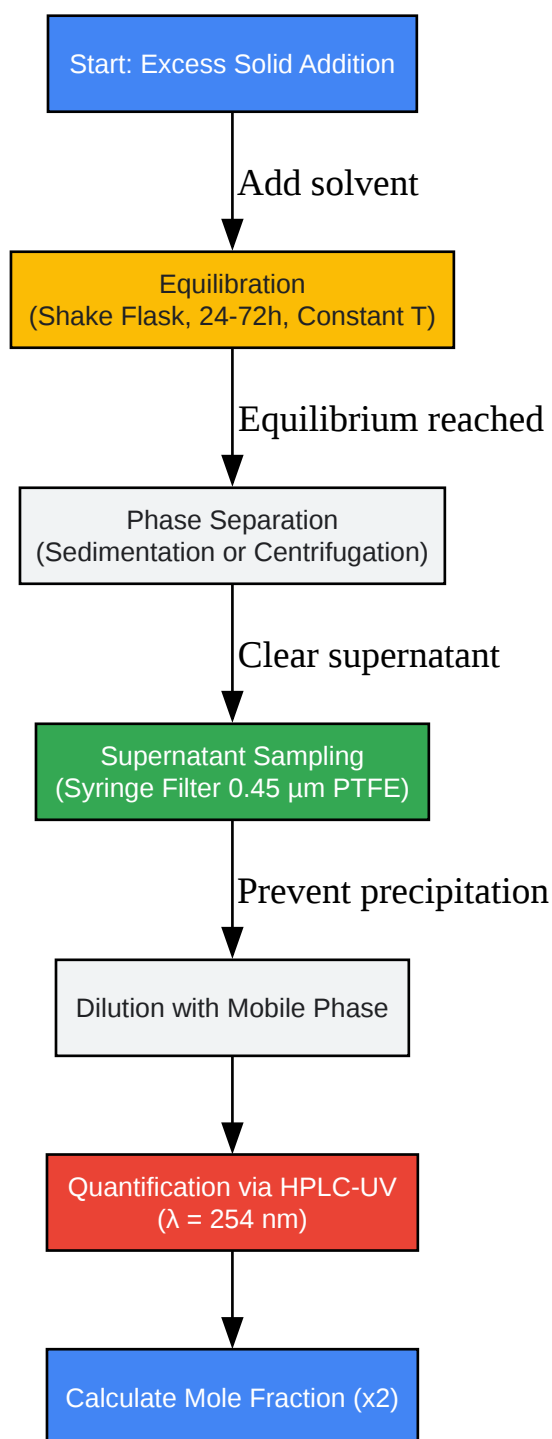
To obtain precise mole fraction solubility data (

), follow this saturation shake-flask method. This protocol is compliant with OECD 105 and ASTM E1148 guidelines.

Materials & Equipment

- Solvents: HPLC Grade (Purity >99.9%): Water, Methanol, Ethanol, Isopropanol (IPA), Acetone, Ethyl Acetate (EtOAc), Acetonitrile (ACN).
- Instrumentation: HPLC-UV/VIS with a C18 column.
- Thermostat: Orbital shaker incubator capable of maintaining $T \pm 0.1$ K.

Workflow Diagram (DOT)



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Figure 1: Standardized workflow for determining thermodynamic solubility.

Step-by-Step Methodology

- Preparation: Add excess **Isopropyl 4-(2-hydroxyethyl)benzoate** solid to 10 mL of the selected solvent in a glass vial. Ensure visible solid remains at the bottom.
- Equilibration: Agitate at the target temperature (e.g., 298.15 K) for 24–72 hours.
 - Validation Check: Measure concentration at 24h and 48h. If deviation is < 2%, equilibrium is reached.
- Sampling: Stop agitation and allow solids to settle (or centrifuge at 3000 rpm for 5 min).
 - Critical Step: Keep the syringe and filter at the same temperature as the sample to prevent crystallization during filtration.
- Quantification: Dilute the aliquot with the HPLC mobile phase (e.g., ACN:Water 50:50) and inject.
 - Detection: Use UV at 254 nm (aromatic ring absorption).
 - Calibration: Construct a 5-point calibration curve () using a standard of known purity.

Thermodynamic Modeling & Data Correlation

Once experimental data is generated, it must be fitted to thermodynamic models to allow interpolation at different temperatures.

Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility with temperature:

- : Mole fraction solubility of the solute.
- : Absolute temperature (K).
- : Empirical parameters derived from regression analysis.

van't Hoff Equation

For a narrower temperature range (e.g., 280K – 320K), the simplified linear plot determines the enthalpy of dissolution (

):

- Interpretation: A positive slope indicates an endothermic process (solubility increases with T), which is typical for this class of esters in organic solvents.

Solvent Selection Guide for Process Development

Based on the structure-property relationships (SAR) of benzoate esters, the following solvent classes are recommended for specific unit operations.

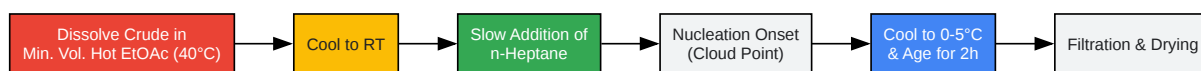
Solubility Profile Summary (Estimated)

Solvent Class	Representative Solvents	Predicted Solubility	Application
Short-chain Alcohols	Methanol, Ethanol	High	Reaction solvent; Feed stock solution.
Chlorinated	Dichloromethane (DCM)	Very High	Extraction; Chromatography loading.
Esters/Ketones	Ethyl Acetate, Acetone	High	General solvent; Intermediate washing.
Alkanes	n-Hexane, Heptane	Low	Anti-solvent for crystallization.
Water	Water	Negligible	Anti-solvent; Wash to remove inorganic salts.

Recrystallization Strategy (Binary Solvent System)

Since the compound is likely an oil or low-melting solid (MP estimated < 50°C based on the ethyl spacer disruption of packing), crystallization requires a carefully tuned binary system.

Recommended System: Ethyl Acetate (Solvent) + n-Heptane (Anti-solvent)



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Figure 2: Binary solvent recrystallization protocol.

References

- Compound Identification: National Center for Biotechnology Information. (2025).^[1] PubChem Compound Summary for CID 53946588, **Isopropyl 4-(2-hydroxyethyl)benzoate**. Retrieved from [[Link](#)]
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Sources

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